

A Technical Guide to Commercial Sourcing and Application of 2,3-Dibromobenzoic Acid

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Compound of Interest

Compound Name: 2,3-dibromobenzoic Acid

Cat. No.: B3025340

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the commercial availability of **2,3-dibromobenzoic acid**, a key building block in organic synthesis, particularly for the development of novel pharmaceutical compounds. This document details commercially available grades, representative suppliers, and key chemical properties to aid in the strategic sourcing of this versatile reagent. Furthermore, it outlines a general experimental protocol for its application in cross-coupling reactions and illustrates critical workflows and reaction pathways.

Commercial Availability and Supplier Overview

2,3-Dibromobenzoic acid is readily available from a range of chemical suppliers, catering to both research and development and bulk manufacturing needs. The compound is typically offered in various purities and quantities. Below is a comparative summary of offerings from several prominent suppliers.

Supplier	Purity	Available Quantities	Additional Information
CymitQuimica	98%	100mg, 250mg, 1g, 5g	Solid form. Intended for laboratory use.[1]
Apollo Scientific	98%	250mg, 1g, 5g, 25g, 100g	Lead time may apply for out-of-stock items. [2]
AOBChem	95%	250mg, 500mg, 1g, 5g, 10g, 25g, 100g	Offers both US and China stock with varying availability.[3]
Alachem Co., Ltd.	≥ 98%	Inquire for details	Provides Certificate of Analysis (COA), SDS, and other documents. [4]
ChemicalBook	99%	Inquire for details (listed in KG)	Connects with various manufacturers.[5]
Vulcanchem	Inquire for details	Inquire for details	Provides a summary of physical and chemical properties. [6]
Benchchem	Inquire for details	Inquire for details	Highlights its use as a versatile precursor in advanced organic synthesis.[7]

Physicochemical Properties

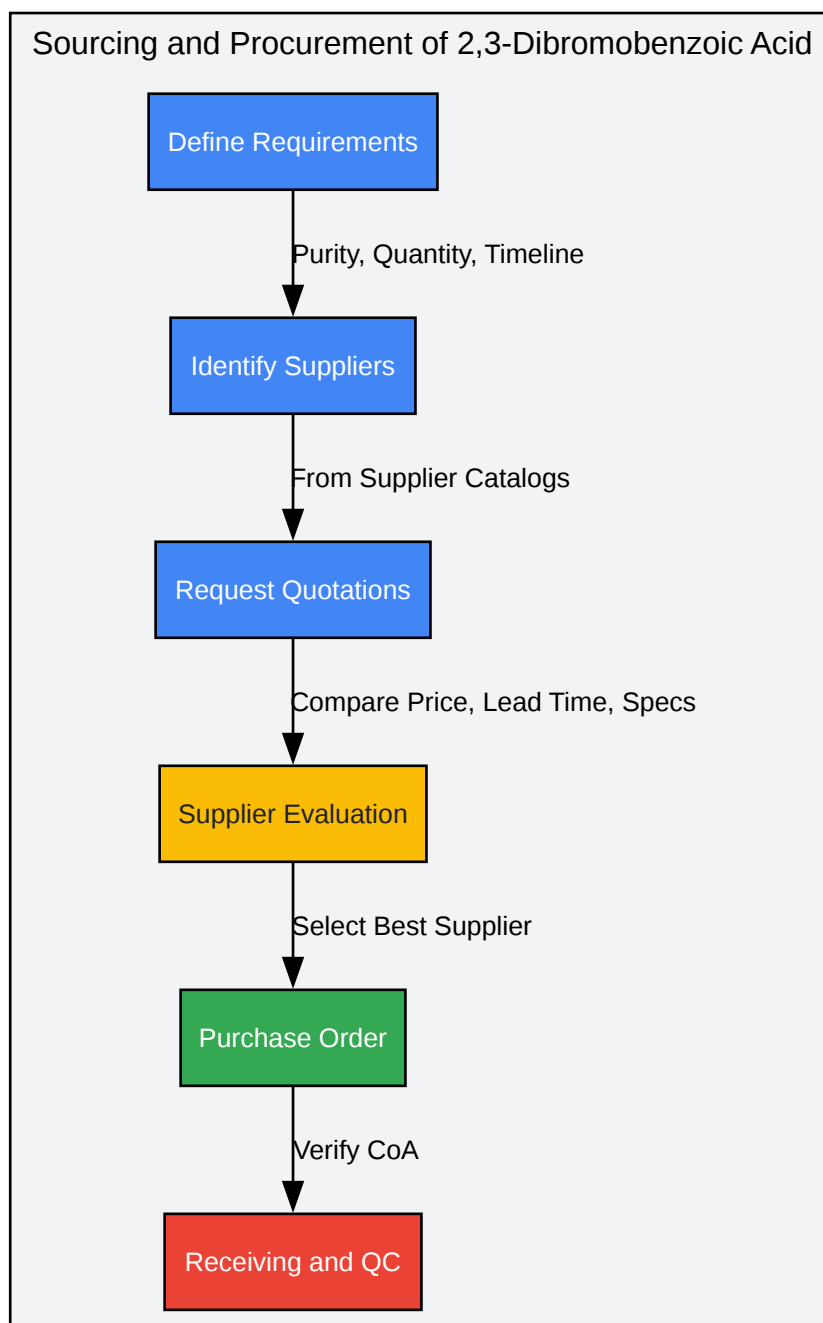
Understanding the physical and chemical properties of **2,3-dibromobenzoic acid** is crucial for its proper handling, storage, and application in chemical reactions.

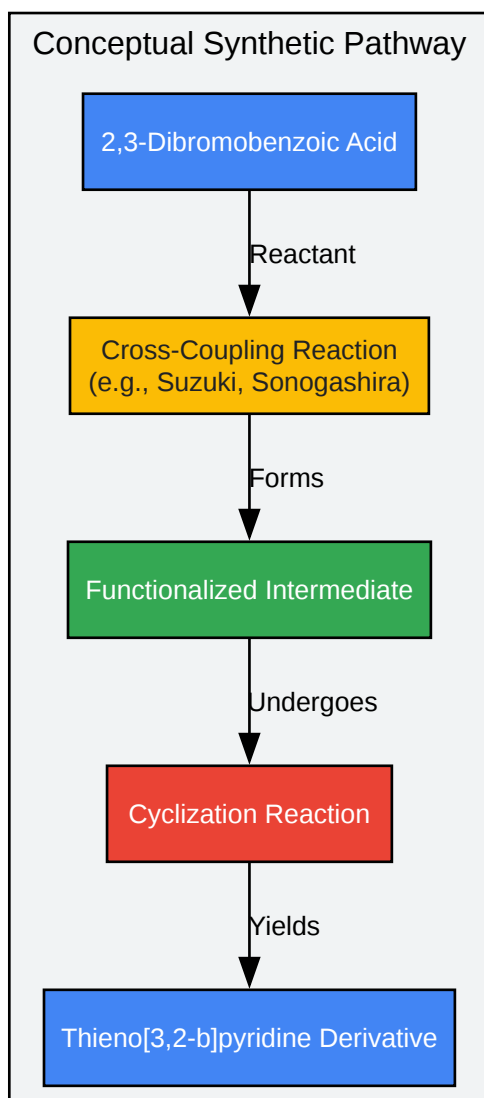
Property	Value
CAS Number	603-78-1
Molecular Formula	C ₇ H ₄ Br ₂ O ₂
Molecular Weight	279.91 g/mol
Appearance	White to light yellow crystalline solid[6]
Melting Point	144-148°C
pKa (predicted)	2.46 ± 0.10[6]
Solubility	Soluble in organic solvents such as methanol, ethanol, and DMSO.[6]

The presence of two bromine atoms on the benzoic acid ring significantly influences its electronic properties, making it a valuable substrate for various cross-coupling reactions.[6][7] The electron-withdrawing nature of the bromine substituents also increases the acidity of the carboxylic acid group compared to unsubstituted benzoic acid.[6]

Sourcing and Procurement Workflow

The process of acquiring **2,3-dibromobenzoic acid** for research or development purposes typically follows a structured workflow. This ensures the procurement of the right quality and quantity of the material in a timely and cost-effective manner.





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